

# The Solubility Profile of 1-Phenylimidazole in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 1-Phenylimidazole

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This technical guide provides an in-depth overview of the solubility of **1-phenylimidazole** in organic solvents. Due to a notable scarcity of quantitative solubility data for **1-phenylimidazole** in publicly accessible literature, this document presents qualitative information for **1-phenylimidazole** and quantitative data for its isomer, 2-phenylimidazole, as a closely related reference. This guide also offers a detailed, representative experimental protocol for determining the solubility of organic compounds and a logical workflow illustrating the key factors that influence solubility.

## Understanding the Solubility of 1-Phenylimidazole

**1-Phenylimidazole** is an aromatic heterocyclic organic compound with a molecular formula of  $C_9H_8N_2$ . Its structure, featuring a polar imidazole ring and a nonpolar phenyl group, results in a nuanced solubility profile. While generally soluble in many organic solvents, its solubility is influenced by factors such as solvent polarity, temperature, and the potential for hydrogen bonding.

### Qualitative Solubility:

Sources indicate that **1-phenylimidazole** is soluble in organic solvents such as ethanol and acetone.<sup>[1]</sup> It is also described as being slightly soluble in water.<sup>[2][3]</sup> This general solubility in organic solvents is a key characteristic utilized in its synthesis and application in pharmaceuticals and materials science.<sup>[1]</sup>

## Quantitative Solubility Data (for 2-Phenylimidazole)

While specific quantitative solubility data for **1-phenylimidazole** is not readily available in the reviewed literature, a comprehensive study by Domańska, Pobudkowska, and Rogalski provides valuable data on the solubility of a closely related isomer, 2-phenylimidazole, in several organic solvents.<sup>[4][5][6]</sup> It is critical to note that while structurally similar, the solubility of **1-phenylimidazole** may differ from that of 2-phenylimidazole due to differences in molecular symmetry, crystal packing, and intermolecular interactions. The data for 2-phenylimidazole is presented here as a proxy to provide an indication of the magnitude of solubility in different solvent classes.

The solubility of 2-phenylimidazole was measured across a range of temperatures. The following table summarizes the mole fraction solubility ( $x_1$ ) of 2-phenylimidazole in four organic solvents at two representative temperatures.

Solvent	Temperature (K)	Mole Fraction Solubility ( $x_1$ )
Dichloromethane	280.05	0.0103
	309.55	0.0352
1-Chlorobutane	280.15	0.0007
	314.95	0.0031
Toluene	279.85	0.0022
	313.15	0.0091
2-Nitrotoluene	279.95	0.0069
	313.05	0.0270

Data extracted from Domańska, U., Pobudkowska, A., & Rogalski, M. (2004). Solubility of Imidazoles, Benzimidazoles, and Phenylimidazoles in Dichloromethane, 1-Chlorobutane, Toluene, and 2-Nitrotoluene. *Journal of Chemical & Engineering Data*, 49(4), 1082–1090.<sup>[4][5][6]</sup>

## Experimental Protocol for Solubility Determination

The following is a detailed, representative methodology for determining the solubility of a solid organic compound, such as **1-phenylimidazole**, in an organic solvent. This protocol is based on the "synthetic method" and gravimetric analysis, which are common techniques in solubility studies.<sup>[7][8]</sup>

Objective: To determine the saturation solubility of **1-phenylimidazole** in a given organic solvent at a specific temperature.

Materials and Equipment:

- **1-Phenylimidazole** (solute)
- Organic solvent of interest (e.g., methanol, acetone, toluene)
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Constant temperature water bath or incubator
- Vials with screw caps
- Magnetic stirrer and stir bars
- Syringe filters (e.g.,  $0.45\ \mu\text{m}$  PTFE)
- Volumetric flasks
- Pipettes
- Drying oven
- Inert gas (e.g., nitrogen or argon) for sensitive solvents

Procedure:

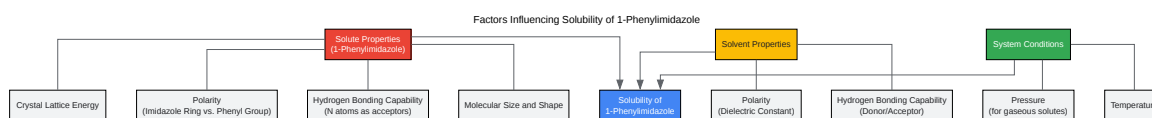
- Preparation of Saturated Solutions: a. Add an excess amount of **1-phenylimidazole** to a series of vials. The excess solid is crucial to ensure that saturation is reached. b. Accurately

pipette a known volume of the organic solvent into each vial. c. Add a magnetic stir bar to each vial and securely seal the caps.

- **Equilibration:** a. Place the vials in a constant temperature bath set to the desired experimental temperature. b. Stir the mixtures vigorously for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- **Sample Collection and Filtration:** a. After equilibration, stop the stirring and allow the excess solid to settle for a sufficient period (e.g., 2-4 hours) at the constant experimental temperature. b. Carefully draw a known volume of the supernatant (the clear solution above the solid) using a pre-warmed syringe to prevent premature crystallization. c. Immediately pass the solution through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solid particles.
- **Gravimetric Analysis:** a. Record the exact volume of the filtered solution. b. Place the volumetric flask containing the filtered solution in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **1-phenylimidazole**. The oven should be well-ventilated. For volatile solvents, evaporation under a gentle stream of inert gas at a controlled temperature may be preferable. c. Once the solvent has completely evaporated, allow the flask to cool to room temperature in a desiccator to prevent moisture absorption. d. Weigh the flask containing the dried **1-phenylimidazole** residue.
- **Calculation of Solubility:** a. Calculate the mass of the dissolved **1-phenylimidazole** by subtracting the initial weight of the empty flask from the final weight of the flask with the residue. b. The solubility can be expressed in various units:
  - g/100 mL:  $(\text{mass of residue} / \text{volume of solution}) * 100$
  - mol/L:  $(\text{moles of residue} / \text{volume of solution in L})$
  - Mole fraction ( $x_1$ ):  $\text{moles of solute} / (\text{moles of solute} + \text{moles of solvent})$

## Factors Influencing Solubility: A Logical Workflow

The solubility of a compound like **1-phenylimidazole** is governed by a complex interplay of factors related to both the solute and the solvent. The following diagram illustrates the logical relationships between these factors.



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Caption: Logical workflow of factors affecting **1-phenylimidazole** solubility.

## Conclusion

This technical guide has summarized the available information on the solubility of **1-phenylimidazole** in organic solvents. While quantitative data for **1-phenylimidazole** remains a gap in the scientific literature, the qualitative information and the quantitative data for its isomer, 2-phenylimidazole, provide a useful starting point for researchers. The detailed experimental protocol and the logical workflow of influencing factors offer a practical framework for further investigation and application in scientific and industrial settings. Further experimental studies are warranted to establish a comprehensive quantitative solubility profile for **1-phenylimidazole** in a wider range of organic solvents.

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## References

- 1. CAS 7164-98-9: 1-Phenylimidazole | CymitQuimica [cymitquimica.com]
- 2. 1-Phenylimidazole CAS#: 7164-98-9 [chemicalbook.com]

- 3. 1-Phenylimidazole | 7164-98-9 [chemicalbook.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. pubs.acs.org [pubs.acs.org]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. quora.com [quora.com]
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